

# 1-(Hydroxymethyl)cyclohexanol IUPAC name and synonyms

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## Compound of Interest

Compound Name: **1-(Hydroxymethyl)cyclohexanol**

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## A Technical Guide to 1-(Hydroxymethyl)cyclohexanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-(hydroxymethyl)cyclohexanol**, a key chemical intermediate. It covers its nomenclature, chemical and physical properties, synthesis, applications, and safety information, tailored for professionals in research and development.

## Chemical Identity and Nomenclature

IUPAC Name: 1-(hydroxymethyl)cyclohexan-1-ol[1]

Synonyms: A variety of synonyms are used to refer to this compound in literature and commercial listings. These include:

- **1-(hydroxymethyl)cyclohexanol**[1][2]
- Cyclohexanemethanol, 1-hydroxy-[2]
- 1-(hydroxymethyl)-1-cyclohexanol[1]
- 1-methylolcyclohexan-1-ol[1]

- NSC71538[[1](#)]
- hydroxymethyl cyclohexanol[[1](#)]
- (hydroxymethyl)cyclohexanol[[1](#)]
- 1-hydroxymethyl-cyclohexanol[[1](#)]

CAS Number: 15753-47-6[[1](#)][[2](#)]

Molecular Formula: C<sub>7</sub>H<sub>14</sub>O<sub>2</sub>[[1](#)][[2](#)]

Molecular Weight: 130.18 g/mol [[1](#)]

## Physicochemical Properties

**1-(Hydroxymethyl)cyclohexanol** is a colorless to pale yellow liquid at room temperature. Its solubility in water is attributed to the presence of the hydroxymethyl group, which can participate in hydrogen bonding.[[2](#)] The compound exhibits a mild, pleasant odor.[[2](#)]

Table 1: Computed Physicochemical Properties[[1](#)]

Property	Value
Molecular Weight	130.18 g/mol
XLogP3-AA	0.5
Hydrogen Bond Donor Count	2
Hydrogen Bond Acceptor Count	2
Rotatable Bond Count	1
Exact Mass	130.099379685 Da
Monoisotopic Mass	130.099379685 Da
Topological Polar Surface Area	40.5 Å <sup>2</sup>
Heavy Atom Count	9
Formal Charge	0
Complexity	84.9

## Synthesis and Experimental Protocols

**1-(Hydroxymethyl)cyclohexanol** can be synthesized via several routes. A common laboratory-scale preparation involves the nucleophilic hydroxymethylation of cyclohexanone.[3]

### Synthesis from Cyclohexanone

This method provides an alternative to the dihydroxylation of methylenecyclohexane or the three-step synthesis from cyclohexanone via the cyanohydrin.[3] The workflow involves the reaction of cyclohexanone with a hydroxymethyl anion synthon.[3]



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Caption: Synthesis of **1-(Hydroxymethyl)cyclohexanol** from Cyclohexanone.

### Experimental Protocol: Nucleophilic Hydroxymethylation of Cyclohexanone[3]

A detailed procedure for the preparation of **1-(hydroxymethyl)cyclohexanol** from cyclohexanone is available in Organic Syntheses. The key steps involve:

- Formation of the Grignard Reagent: Preparation of the (isopropoxydimethylsilyl)methyl Grignard reagent.
- Reaction with Cyclohexanone: Addition of cyclohexanone to the Grignard reagent in tetrahydrofuran (THF) to form the intermediate, 1-[(isopropoxydimethylsilyl)methyl]cyclohexanol.
- Oxidative Cleavage: The crude intermediate is then subjected to oxidative cleavage using hydrogen peroxide in a mixture of THF and methanol, with potassium hydrogen carbonate and potassium fluoride.
- Workup and Purification: The organic layer is separated, dried, and concentrated. The resulting solid is recrystallized from a hexane-ethyl acetate mixture to yield pure **1-(hydroxymethyl)cyclohexanol** as white crystals.[3]

## Spectroscopic Data

The following spectroscopic data has been reported for **1-(hydroxymethyl)cyclohexanol**:[3]

Table 2: Spectroscopic Data

Technique	Data
<sup>1</sup> H NMR (300 MHz, CDCl <sub>3</sub> )	δ: 1.25–1.70 (broad m, 10 H, (CH <sub>2</sub> ) <sub>5</sub> ), 2.12 (s, 1 H, OH), 2.37 (t, 1 H, J = 6, OH), 3.45 (d, 2 H, J = 6, CH <sub>2</sub> OH)
IR (KBr)	cm <sup>-1</sup> : 3700–3020 (strong), 2920 (strong), 2845 (strong)
Mass Spectrum (24 eV)	m/z (relative intensity) 130 (M <sup>+</sup> , 0.3), 99 (100), 81 (67)
High-Resolution Mass Spectrum	calcd. for C <sub>7</sub> H <sub>14</sub> O <sub>2</sub> , 130.0992; found, 130.0969

## Applications in Research and Industry

The presence of both a primary and a tertiary hydroxyl group makes **1-(hydroxymethyl)cyclohexanol** a versatile intermediate in organic synthesis.<sup>[2]</sup> Its primary applications include:

- Chemical Intermediate: It serves as a building block for the synthesis of more complex molecules and various chemical derivatives.<sup>[2]</sup>
- Surfactant Formulation: The compound can be utilized in the formulation of surfactants.<sup>[2]</sup>
- Specialty Chemicals: It is involved in the production of other specialty chemicals.<sup>[2]</sup>
- Esterification and Etherification: The hydroxyl groups readily participate in esterification and etherification reactions.<sup>[2]</sup>

## Safety and Handling

**1-(Hydroxymethyl)cyclohexanol** is classified as an irritant.<sup>[1]</sup>

GHS Hazard Statements:<sup>[1]</sup>

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements: Standard laboratory safety precautions should be observed when handling this compound, including the use of personal protective equipment such as gloves and safety glasses. Work should be conducted in a well-ventilated area.

For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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## References

- 1. 1-(Hydroxymethyl)cyclohexan-1-ol | C7H14O2 | CID 251259 - PubChem  
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- 2. CAS 15753-47-6: 1-(hydroxymethyl)cyclohexanol | CymitQuimica [cymitquimica.com]
- 3. Organic Syntheses Procedure [orgsyn.org]
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